

# Lewis acidity of iron(III) bromide explained

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## Compound of Interest

Compound Name: *iron(III)bromide*

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An In-Depth Technical Guide to the Lewis Acidity of Iron(III) Bromide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Iron(III) bromide ( $\text{FeBr}_3$ ), or ferric bromide, is a versatile and powerful Lewis acid catalyst integral to a multitude of organic transformations. Its efficacy stems from the pronounced electrophilic character of the iron(III) center, enabling it to activate a wide range of substrates. This technical guide provides a comprehensive examination of the core principles governing the Lewis acidity of  $\text{FeBr}_3$ , details methods for its quantitative assessment, and presents a mechanistic case study of its role in electrophilic aromatic substitution. The content herein is intended to furnish researchers and professionals in chemical and pharmaceutical development with a foundational understanding of this critical reagent.

## The Core Concept of Lewis Acidity in Iron(III) Bromide

A Lewis acid is defined as a chemical entity capable of accepting a pair of electrons from an electron-pair donor, known as a Lewis base, to form a Lewis adduct.<sup>[1]</sup> The Lewis acidity of iron(III) bromide is a direct consequence of its unique electronic and structural properties.

## Electronic Structure and Electron Deficiency

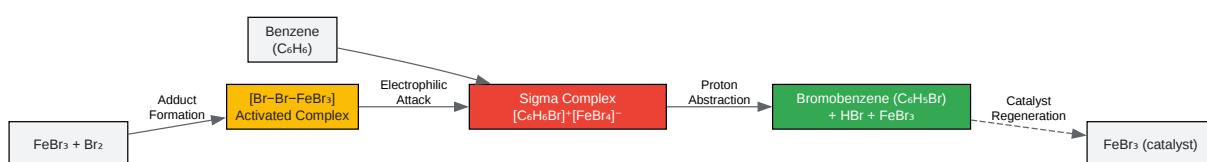
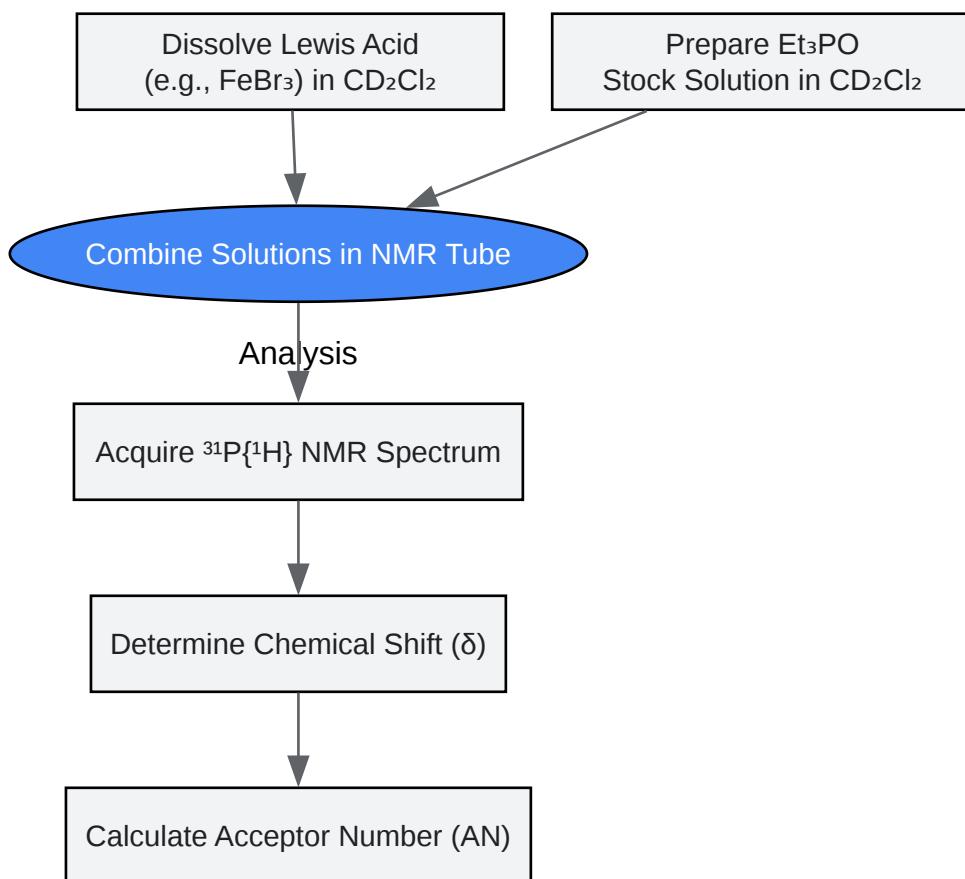
The central iron atom in  $\text{FeBr}_3$  exists in a +3 oxidation state. It is bonded to three highly electronegative bromine atoms, which inductively withdraw electron density from the iron

center. This significant difference in electronegativity results in a substantial partial positive charge on the iron atom, rendering it electron-deficient and thus a potent electron-pair acceptor.[\[2\]](#)

## Role of d-Orbitals in Adduct Formation

As a transition metal, iron possesses accessible, empty 3d orbitals.[\[3\]](#) These low-lying unoccupied orbitals can readily accommodate a lone pair of electrons from a Lewis base. This ability allows the iron center to expand its coordination sphere beyond the octet, a key feature of many transition metal Lewis acids, facilitating the formation of a stable Lewis adduct.[\[2\]](#) The reaction between  $\text{FeBr}_3$  and a generic Lewis base ( $:\text{B}$ ) to form an adduct can be visualized as follows:

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## References

- 1. Lewis acids and bases - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Iron(III) bromide - Wikipedia [en.wikipedia.org]
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